

# Application Notes and Protocols for Trialkyl Phosphates in Solvent Extraction of Metals

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## Compound of Interest

Compound Name: *Tripropyl phosphate*

Cat. No.: *B103840*

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### A Note on the Use of **Tripropyl Phosphate** (TPrP):

Extensive research of scientific literature and industrial applications reveals a significant scarcity of data regarding the specific use of **tripropyl phosphate** (TPrP) for the solvent extraction of metals. The field is overwhelmingly dominated by its close chemical analog, tri-n-butyl phosphate (TBP). TBP is the industry-standard and extensively studied neutral extractant, particularly in nuclear fuel reprocessing and hydrometallurgy.[\[1\]](#)[\[2\]](#)

The principles and mechanisms of extraction are based on the electron-donating phosphoryl group (P=O), which is common to all trialkyl phosphates. Therefore, the methodologies and protocols established for TBP serve as a robust and directly applicable foundation for any experimental work involving **tripropyl phosphate**. This document will focus on the well-documented applications and protocols of TBP, which can be adapted for research on TPrP or other trialkyl phosphates.

## Application Notes

### Principle of Extraction

Tri-n-butyl phosphate (TBP) is a neutral, solvating extractant.[\[3\]](#) The extraction mechanism relies on the formation of a neutral, hydrophobic complex between the metal salt (typically a nitrate or chloride) and the TBP molecule. The oxygen atom of the phosphoryl group (P=O) in TBP acts as a Lewis base, donating electron density to the metal cation to form a coordination

complex.[3] This complex is highly soluble in nonpolar organic diluents (like kerosene or dodecane) and thus transfers from the aqueous phase to the organic phase.[4]

The general equilibrium for the extraction of a metal ion  $M^{n+}$  from a nitrate solution can be represented as:



The stoichiometry (x) of the TBP in the complex depends on the metal. For example, Uranium(VI) as the uranyl ion ( $UO_2^{2+}$ ) and Thorium(IV) are typically extracted as  $UO_2(NO_3)_2(TBP)_2$  and  $Th(NO_3)_4(TBP)_2$ , respectively.[4]

## Key Applications

TBP-based solvent extraction is a cornerstone of several major industrial processes:

- Nuclear Fuel Reprocessing (PUREX Process): The Plutonium and Uranium Recovery by Extraction (PUREX) process uses a solution of 15-40% TBP in a hydrocarbon diluent to selectively extract uranium and plutonium from dissolved spent nuclear fuel, leaving fission products in the aqueous raffinate.[1][4]
- Uranium and Thorium Purification: TBP is used to purify uranium concentrates from ore leachates and to separate thorium from other elements.[5][6][7]
- Rare Earth Element (REE) Separation: TBP is employed in the separation of lanthanides and other rare earth elements, although separation factors between adjacent REEs can be low, often requiring multi-stage countercurrent processes.[1][8]
- Recovery of Other Metals: TBP has applications in the extraction of zirconium, hafnium, nickel, and other transition metals from various aqueous solutions.[4][9]

## Quantitative Data for Metal Extraction using TBP

The efficiency of solvent extraction is quantified by the distribution ratio (D) and the separation factor ( $\beta$ ).

- Distribution Ratio (D):  $D = [\text{Metal Concentration}]_{\text{organic}} / [\text{Metal Concentration}]_{\text{aqueous}}$

- Separation Factor ( $\beta_{A/B}$ ):  $\beta_{A/B} = D_A / D_B$

The following tables summarize key quantitative data from various studies.

Table 1: Extraction of Uranium(VI) and Thorium(IV) with TBP

Metal Ion	Aqueous Medium	TBP Conc. (v/v)	Diluent	Distribution Ratio (D)	Reference
U(VI)	3 M HNO <sub>3</sub>	20%	Dodecane	Varies with U conc.	[10]
Th(IV)	HNO <sub>3</sub>	30%	Dodecane	High	[10]
U(VI)	~3 M HNO <sub>3</sub>	25%	Kerosene	High	[5]

| Th(IV) | ~3 M HNO<sub>3</sub> | 25% | Kerosene | Lower than U(VI) | [5] |

Table 2: Extraction of Rare Earth Elements (REEs) and Other Metals with TBP

Metal Ion	Aqueous Medium	TBP Conc. (v/v)	Diluent	Extraction Efficiency (%)	Reference
Neodymium (Nd)	Nitric Acid Leachate	Optimized	Kerosene	~95%	[8]
Cerium (Ce)	Nitric Acid Leachate	Optimized	Kerosene	~90%	[8]
Lanthanum (La)	Nitric Acid Leachate	Optimized	Kerosene	~87%	[8]
Yttrium (Y)	Nitric Acid Leachate	Optimized	Kerosene	~80%	[8]

| Zirconium (Zr) | Chloride solution | 100% (undiluted) | - | >90% | [9] |

## Experimental Protocols

This section provides a general protocol for a laboratory-scale batch solvent extraction experiment using TBP.

## Materials and Apparatus

- Reagents:
  - Tri-n-butyl phosphate (TBP), analytical grade
  - Diluent: Kerosene, n-dodecane, or other suitable inert hydrocarbon
  - Metal salt (e.g., Uranyl nitrate, Thorium nitrate)
  - Nitric acid ( $\text{HNO}_3$ ), concentrated
  - Stripping agent (e.g., deionized water, dilute  $\text{HNO}_3$ , or a complexing agent)
  - Deionized water
- Apparatus:
  - Separatory funnels (appropriate volume)
  - Mechanical shaker
  - pH meter
  - Analytical balance
  - Volumetric flasks, pipettes, beakers
  - Centrifuge (optional, for difficult phase separation)
  - Analytical instrument for metal analysis (e.g., ICP-OES, ICP-MS, UV-Vis Spectrophotometer)

## Preparation of Solutions

- Organic Phase Preparation:

- Prepare the desired concentration of TBP in the chosen diluent (e.g., 30% v/v TBP in kerosene).
- To prepare 100 mL of 30% TBP/kerosene, accurately measure 30 mL of TBP and 70 mL of kerosene and mix them thoroughly in a volumetric flask or graduated cylinder.[3]
- Aqueous Feed Preparation:
  - Dissolve a known quantity of the metal salt in deionized water to achieve the target metal concentration.
  - Carefully add concentrated nitric acid to the solution to adjust the acidity to the desired molarity (e.g., 3 M  $\text{HNO}_3$ ). The high concentration of nitrate ions acts as a "salting-out" agent, improving extraction efficiency.[3]

## Extraction Procedure

- Phase Contact: Place equal volumes of the prepared aqueous feed and the organic phase into a separatory funnel (e.g., 25 mL of each for a 1:1 phase ratio).[3]
- Equilibration: Stopper the funnel securely and shake vigorously for 5-10 minutes to ensure intimate mixing and to allow the extraction equilibrium to be reached. A mechanical shaker is recommended for consistency and safety.[3]
- Phase Separation: Place the separatory funnel in a ring stand and allow the two phases to disengage completely. The less dense organic phase will typically be the upper layer.
- Sample Collection: Carefully drain the lower (aqueous) phase, now called the raffinate, into a clean beaker. Then, drain the upper (organic) phase, now the loaded organic, into a separate clean beaker.

## Stripping Procedure (Back-Extraction)

- Phase Contact: Place the loaded organic phase from the extraction step into a clean separatory funnel. Add an equal volume of the stripping agent (e.g., deionized water or 0.01 M  $\text{HNO}_3$ ).

- Equilibration: Shake the funnel for 5-10 minutes to transfer the metal ions back into the new aqueous phase.
- Phase Separation & Collection: Allow the phases to separate and collect the aqueous phase (strip solution) and the now-barren organic phase.

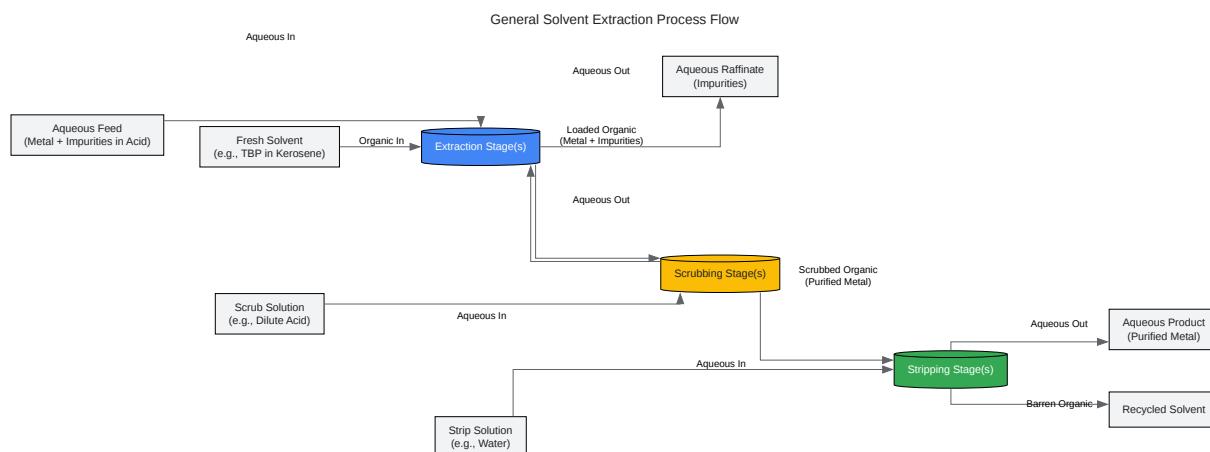
## Analysis

- Determine the concentration of the metal in the initial aqueous feed, the raffinate, and the strip solution using a suitable analytical technique (e.g., ICP-OES).
- The concentration of the metal in the organic phase can be calculated by mass balance:  $[M]_{\text{org}} = [M]_{\text{initial\_aq}} - [M]_{\text{raffinate}}$ .
- Calculate the distribution ratio (D) and extraction efficiency (%E) for the experiment.

## Visualizations

### General Solvent Extraction Workflow

The following diagram illustrates a typical multi-stage countercurrent solvent extraction process, such as the PUREX process, which includes extraction, scrubbing (to remove impurities from the loaded organic), and stripping stages.



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Caption: A typical multi-stage solvent extraction workflow.

## Solvation Mechanism of Uranyl Nitrate with TBP

This diagram illustrates the coordination of two TBP molecules with one uranyl nitrate molecule to form the extractable neutral complex.

Caption: Coordination complex of TBP with uranyl nitrate.

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